

1H-NMR Characterization Guide: (R)-2-Amino-5-phenylpentanoic Acid

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Compound of Interest

Compound Name:	(R)-2-Amino-5-phenylpentanoic acid
CAS No.:	2046-19-7; 34993-02-7; 36061-08-2
Cat. No.:	B2811883

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Executive Summary & Strategic Context

(R)-2-Amino-5-phenylpentanoic acid (also known as (R)-5-Phenylnorvaline) is a non-proteinogenic amino acid frequently employed as a scaffold in peptidomimetic drug design and as a chiral intermediate in the synthesis of neutral endopeptidase inhibitors.

Unlike standard amino acids (e.g., Phenylalanine), the extended alkyl chain of this molecule introduces specific folding properties and lipophilicity profiles critical for bioavailability. However, this structural extension presents unique characterization challenges—specifically, distinguishing it from its lower homologs (Phenylalanine, Homophenylalanine) and quantifying enantiomeric excess (ee) generated during asymmetric synthesis (e.g., via enzymatic resolution or asymmetric hydrogenation).

This guide provides a rigorous, comparative 1H-NMR framework to validate structural integrity and chiral purity, moving beyond simple peak listing to causal spectral analysis.

Comparative Analysis: Target vs. Homologs

To validate the identity of **(R)-2-Amino-5-phenylpentanoic acid**, one must confirm the alkyl chain length. The "migration" of the benzylic proton signal is the primary spectral indicator of chain elongation.

Table 1: Chemical Shift Fingerprint Comparison
(Solvent: CD3OD/D2O)

Feature	Phenylalanine (n=1)	Homophenylalanine (n=2)	(R)-5-Phenylnorvaline (Target, n=3)	Diagnostic Value
-Proton	3.99 (dd)	~3.50 (t/dd)	3.71 (t)	Coupling pattern simplifies as sidechain flexibility increases.
Benzylic Protons	3.10 - 3.30	~2.70	2.69 (t)	Critical: Upfield shift confirms separation from the electron-withdrawing -center.
Internal Chain	None	2.15 (-CH2)	1.70 - 1.85 (m)	Appearance of multiplet region () confirms n=3 chain length.
Aromatic Region	7.30 - 7.45	7.20 - 7.35	7.25 - 7.42	Minimal change; not diagnostic for chain length.

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Analytic Insight: In Phenylalanine, the benzylic protons (

) are strongly des-shielded by both the phenyl ring and the adjacent

-amine/carboxyl group. In the target molecule, the benzylic protons (

) are isolated from the polar headgroup, resulting in a distinct upfield shift to ~2.69 ppm.

Experimental Protocol: ¹H-NMR Characterization

Objective: Obtain a high-resolution spectrum suitable for structural validation and impurity profiling.

Materials

- Analyte: **(R)-2-Amino-5-phenylpentanoic acid** (>5 mg).
- Solvent A (Structural): Methanol-d₄ (CD₃OD) – Preferred for sharp signals and suppression of exchangeable protons.
- Solvent B (Chiral/Conformational): DMSO-d₆ – Required if observing amide/amine protons is necessary.
- Internal Standard: TMS (0.00 ppm) or residual solvent peak (CD₃OD: 3.31 ppm).

Method: Standard Acquisition (CD₃OD)

- Sample Prep: Dissolve 5-10 mg of sample in 0.6 mL CD₃OD. Ensure complete dissolution; sonicate if necessary.
 - Note: If the sample is the HCl salt, the
-proton may shift slightly downfield due to the cationic ammonium group.

- Acquisition Parameters:
 - Frequency: 400 MHz or higher.[\[1\]](#)
 - Pulse Angle: 30° or 90°.
 - Relaxation Delay (D1):
2.0 s (Ensure full relaxation of benzylic protons).
 - Scans (NS): 16–64.
- Processing:
 - Line Broadening (LB): 0.3 Hz.
 - Baseline Correction: Polynomial or Spline.

Expected Spectral Data (CD3OD, 400 MHz)

- 7.42 – 7.25 (m, 5H): Phenyl group protons.[\[2\]](#)
- 3.71 (t, J = 6.0 Hz, 1H):
-CH. The triplet splitting indicates coupling to the adjacent
-CH₂.
- 2.69 (t, J = 6.4 Hz, 2H):
-CH₂ (Benzylic).
- 1.85 (m, 2H):
-CH₂. (Deshielded relative to
due to proximity to the chiral center).
- 1.70 (m, 2H):
-CH₂.

Advanced Characterization: Chiral Purity & Impurities

Since ^1H -NMR in achiral solvents cannot distinguish enantiomers, specific protocols are required to verify the (R)-configuration.

Chiral Discrimination Protocol (CSA Method)

To differentiate (R) from (S), use a Chiral Solvating Agent (CSA).

- Baseline: Record spectrum of the sample in CDCl_3 (or CD_3OD) + 1 eq. NaOD (to solubilize if using free acid).
- Titration: Add 1–2 equivalents of (R)-(-)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate or Mosher's Acid (MTPA).
- Observation: Focus on the
-proton (
3.71).
 - Result: In a racemic mixture, the
-proton signal will split into two distinct multiplets (diastereomeric complexes).
 - Success Criterion: A single set of signals confirms high enantiomeric excess (>95% ee).

Impurity Profiling (Synthesis-Specific)

Common synthesis involves the hydrogenation of L-Styryl Alanine.

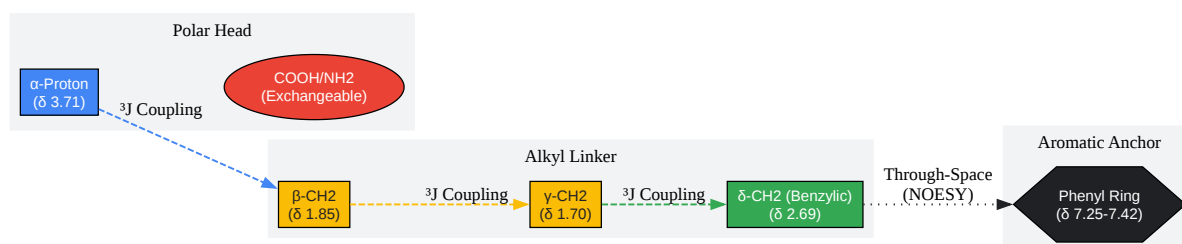
- Critical Impurity: Unreduced alkene.
- Detection: Scan the
6.0 – 6.8 ppm region.

- Alert: Any doublets or multiplets in this region indicate incomplete hydrogenation of the styryl double bond.

Visualization of Structural Logic

Diagram 1: Assignment & Connectivity Logic

This diagram illustrates the scalar coupling network (COSY correlations) used to assign the alkyl chain protons definitively.



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Caption: COSY Connectivity Map. Dashed lines represent scalar couplings (

) observed in 2D-NMR, confirming the contiguous alkyl chain connecting the chiral center to the phenyl ring.

References

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- Reference spectrum for the homologous Phenylalanine comparison.
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- Methodology for using CSAs to determine enantiomeric purity of amino acids.

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 - Source for physicochemical properties and structural identifiers.

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